

# The Primary Structure and Biological Activities of Pressinoic Acid: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pressinoic acid*

Cat. No.: *B1679084*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Pressinoic acid** is a synthetic, cyclic hexapeptide that represents the 20-membered disulfide-linked macrocyclic ring of the hormone vasopressin. Its primary structure has been well-characterized, and it exhibits notable biological activities, including corticotrophin-releasing factor (CRF)-like activity and oxytocin inhibition. This technical guide provides a detailed examination of the primary structure of **Pressinoic acid**, an overview of its known biological functions, and a generalized methodology for its characterization. Due to the limited availability of detailed public data, this document will focus on the foundational knowledge of **Pressinoic acid**.

## Primary Structure of Pressinoic Acid

The primary structure of a peptide is defined by the linear sequence of its amino acids and any covalent modifications, such as disulfide bonds.<sup>[1]</sup> **Pressinoic acid** is a cyclic hexapeptide with the following amino acid sequence:

{CYS}—{TYR}—{PHE}—{GLN}—{ASN}—{CYS}<sup>[2][3]</sup>

A critical feature of its structure is a disulfide bridge formed between the thiol groups of the two cysteine residues at positions 1 and 6.<sup>[2][3]</sup> This covalent linkage creates the cyclic nature of the peptide.

## Molecular and Physicochemical Properties

A summary of the key molecular and physicochemical properties of **Pressinoic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C33H42N8O10S2	[2][3]
Molecular Weight	774.86 g/mol	[2][3]
Amino Acid Sequence	Cys-Tyr-Phe-Gln-Asn-Cys	[2][3]
Sequence Shortening	CYFQNC	[2][3]
Disulfide Bridge	Cys1-Cys6	[2][3]
CAS Number	35748-51-7	[2]

## Biological Activities

**Pressinoic acid** has been identified as a biologically active molecule with specific effects on the endocrine system. Its primary reported activities are:

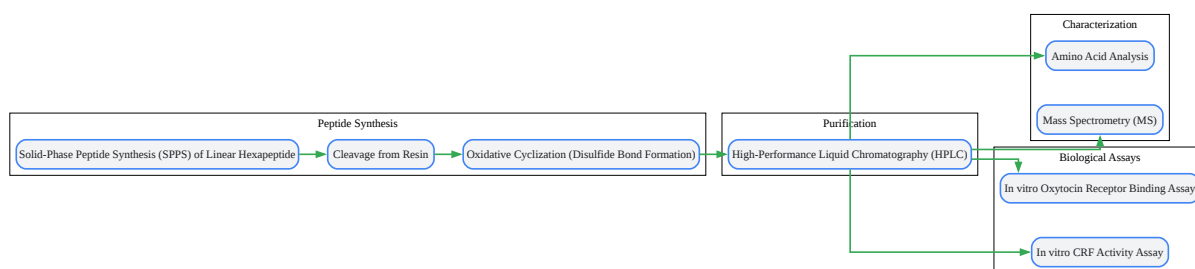
- **Corticotrophin-Releasing Factor (CRF)-like Activity:** **Pressinoic acid** has been shown to stimulate the release of adrenocorticotrophic hormone (ACTH) from the pituitary gland, mimicking the action of CRF.[2]
- **Oxytocin Inhibitor:** It also functions as an antagonist of the oxytocin receptor, inhibiting the effects of oxytocin.[2][3] This activity has led to its investigation for potential therapeutic applications, such as in the management of preterm labor.
- **Induction of Maternal Behavior:** As a consequence of its oxytocin-inhibiting properties, **Pressinoic acid** has been observed to induce maternal behavior.[2][3]

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and bioassays of **Pressinoic acid** are not readily available in the public domain. However, based on general knowledge of peptide chemistry and pharmacology, a generalized workflow for its study can be outlined.

## General Workflow for Synthesis and Characterization

The synthesis of **Pressinoic acid** would typically follow standard solid-phase peptide synthesis (SPPS) protocols, followed by cyclization to form the disulfide bridge, and subsequent purification and characterization. A logical workflow for this process is depicted in the following diagram.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. WO2002044140A1 - Practical and efficient synthetic method of retinoic acid and its derivatives - Google Patents [patents.google.com]
- 2. karger.com [karger.com]
- 3. genscript.com [genscript.com]
- To cite this document: BenchChem. [The Primary Structure and Biological Activities of Pressinoic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679084#what-is-the-primary-structure-of-pressinoic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)